

Essential Safety and Logistical Information for Handling (Z)-Entacapone

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Compound of Interest

Compound Name: (Z)-Entacapone

Cat. No.: B1669085

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For researchers, scientists, and drug development professionals, ensuring safe and compliant handling of active pharmaceutical ingredients (APIs) like **(Z)-Entacapone** is paramount. This guide provides essential, immediate safety and logistical information, including operational and disposal plans, to foster a secure laboratory environment.

(Z)-Entacapone, an inhibitor of catechol-O-methyltransferase (COMT), is utilized in the management of Parkinson's disease as an adjunct to levodopa and carbidopa therapy.^{[1][2][3]} While some safety data sheets (SDS) indicate that the substance is not classified as hazardous according to the Globally Harmonized System (GHS), others suggest it may cause skin, eye, and respiratory irritation.^[4] Therefore, a cautious approach to handling is recommended.

Personal Protective Equipment (PPE)

Appropriate PPE is critical to minimize exposure when handling **(Z)-Entacapone**. The following table summarizes the recommended PPE based on various laboratory operations.

Operation	Minimum PPE Requirements
Weighing and Aliquoting Powder	Double Nitrile Gloves, Disposable Gown, Safety Goggles with Side Shields, N95/P100 Respirator
Preparing Solutions	Nitrile Gloves, Lab Coat, Safety Glasses
Administering to Animals	Nitrile Gloves, Lab Coat, Safety Glasses
Cleaning and Decontamination	Double Nitrile Gloves, Disposable Gown, Safety Goggles

Note: Always wash hands thoroughly with soap and water before donning and after removing gloves.[5] Change gloves immediately if they become contaminated, torn, or punctured.[5]

Emergency First Aid Procedures

In the event of exposure, immediate action is crucial.

Exposure Route	First Aid Measures
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[6][7]
Skin Contact	Immediately wash skin with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. Get medical attention if irritation develops.
Inhalation	Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.
Ingestion	Wash out mouth with water. Do NOT induce vomiting unless directed to do so by medical personnel.[6] Seek medical attention.

Spill Management

In case of a spill, follow these steps to ensure safe cleanup:

- **Evacuate and Secure:** Evacuate the immediate area and restrict access.
- **Ventilate:** Ensure the area is well-ventilated.
- **Don PPE:** Wear appropriate PPE, including a respirator, double gloves, a gown, and eye protection.
- **Contain and Absorb:** For solid spills, gently cover with an absorbent material to avoid raising dust. For liquid spills, absorb with an inert material (e.g., vermiculite, sand).
- **Collect and Dispose:** Carefully scoop the absorbed material into a labeled, sealed container for hazardous waste disposal.
- **Decontaminate:** Clean the spill area with a suitable decontamination solution, followed by a final rinse with water.

Disposal Plan

Proper disposal of **(Z)-Entacapone** and contaminated materials is essential to prevent environmental contamination and ensure regulatory compliance.

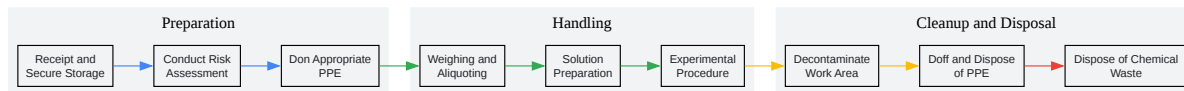
Waste Type	Disposal Method
Unused (Z)-Entacapone	The preferred method is through a licensed pharmaceutical waste disposal service or a drug take-back program. [8] [9]
Contaminated Labware (e.g., vials, pipette tips)	Dispose of in a designated hazardous waste container.
Contaminated PPE (e.g., gloves, gowns)	Place in a sealed bag and dispose of as hazardous waste.
Aqueous Waste	Consult your institution's environmental health and safety (EHS) office for guidance on the disposal of aqueous solutions containing (Z)-Entacapone.

If a take-back program is not available, non-controlled substances can be disposed of in the trash by following these steps:

- Remove the medicine from its original container.
- Mix it with an undesirable substance such as used coffee grounds, dirt, or cat litter. Do not crush tablets or capsules.
- Place the mixture in a sealed plastic bag.
- Throw the sealed bag in your household trash.[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)

Safe Handling Workflow

The following diagram illustrates the logical workflow for safely handling **(Z)-Entacapone** from receipt to disposal.



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(Z)-Entacapone Safe Handling Workflow

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